

# Technical Guide: H-D-Ala-Phe-OH (CAS Number 3061-95-8)

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## Compound of Interest

Compound Name: *H-D-Ala-phe-OH*

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## Introduction

**H-D-Ala-Phe-OH**, with the CAS number 3061-95-8, is a dipeptide composed of D-alanine and L-phenylalanine. This technical guide provides a comprehensive overview of its chemical properties, potential synthesis methods, and plausible biological activities, with a focus on its potential relevance in cancer research. Dipeptides are of significant interest in drug development due to their ability to mimic natural peptides, potentially offering improved stability and bioavailability. While research on **H-D-Ala-Phe-OH** is ongoing, this document collates the available information to serve as a valuable resource for researchers in the field.

## Physicochemical Properties

A summary of the key physicochemical properties of **H-D-Ala-Phe-OH** is presented in the table below. This data is essential for its handling, formulation, and experimental use.

Property	Value	Reference
CAS Number	3061-95-8	[1][2]
Molecular Formula	C <sub>12</sub> H <sub>16</sub> N <sub>2</sub> O <sub>3</sub>	[1][2]
Molecular Weight	236.27 g/mol	[1][2]
Purity	≥98% (TLC)	[3]
Optical Rotation	[α] <sup>20</sup> <sub>D</sub> = +4.5 ± 2° (c=1 in 1N HCl)	[3]
Appearance	White to off-white powder	[4]
Solubility	Soluble in DMSO	[2]
Storage Conditions	Store at 0-8°C. For long-term storage of stock solutions, -20°C (up to 1 month) or -80°C (up to 6 months) is recommended.	[2][3]

## Experimental Protocols

### General Solid-Phase Peptide Synthesis (SPPS) of H-D-Ala-Phe-OH

Solid-phase peptide synthesis is a standard method for the chemical synthesis of peptides. The following is a generalized protocol based on the Fmoc (9-fluorenylmethyloxycarbonyl) protection strategy that can be adapted for the synthesis of **H-D-Ala-Phe-OH**.

Materials:

- Fmoc-L-Phe-Wang resin
- Fmoc-D-Ala-OH
- Deprotection solution: 20% piperidine in dimethylformamide (DMF)

- Coupling reagent: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate)
- Base: N,N-Diisopropylethylamine (DIPEA)
- Washing solvent: DMF, Dichloromethane (DCM)
- Cleavage cocktail: Trifluoroacetic acid (TFA) / Triisopropylsilane (TIS) / Water (e.g., 95:2.5:2.5 v/v/v)
- Precipitation solvent: Cold diethyl ether

#### Procedure:

- Resin Swelling: Swell the Fmoc-L-Phe-Wang resin in DMF in a reaction vessel for 30 minutes.
- Fmoc Deprotection: Remove the Fmoc protecting group from the L-phenylalanine on the resin by treating it with the deprotection solution for 20 minutes. Wash the resin thoroughly with DMF.
- Amino Acid Coupling:
  - Pre-activate Fmoc-D-Ala-OH by dissolving it with HBTU and DIPEA in DMF for a few minutes.
  - Add the activated Fmoc-D-Ala-OH solution to the resin.
  - Allow the coupling reaction to proceed for 1-2 hours at room temperature.
  - Wash the resin with DMF and DCM.
- Final Fmoc Deprotection: Remove the Fmoc group from the newly added D-alanine using the deprotection solution as described in step 2. Wash the resin extensively with DMF and DCM and dry under vacuum.
- Cleavage and Deprotection: Treat the dried resin with the cleavage cocktail for 2-3 hours to cleave the dipeptide from the resin and remove any remaining side-chain protecting groups.

- Precipitation and Purification:
  - Filter the resin and collect the filtrate containing the cleaved peptide.
  - Precipitate the peptide by adding the filtrate to cold diethyl ether.
  - Centrifuge to pellet the crude peptide, wash with cold ether, and dry.
  - The crude **H-D-Ala-Phe-OH** can be purified by reversed-phase high-performance liquid chromatography (RP-HPLC).

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